

Troubleshooting poor recovery of insulin lispro in solid-phase extraction

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Compound of Interest

Compound Name: *Insulin lispro*

Cat. No.: *B10832276*

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Technical Support Center: Solid-Phase Extraction of Insulin Lispro

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing poor recovery of **insulin lispro** during solid-phase extraction (SPE).

Troubleshooting Guide

Question: My recovery of insulin lispro is low or inconsistent. What are the potential causes and how can I troubleshoot this issue?

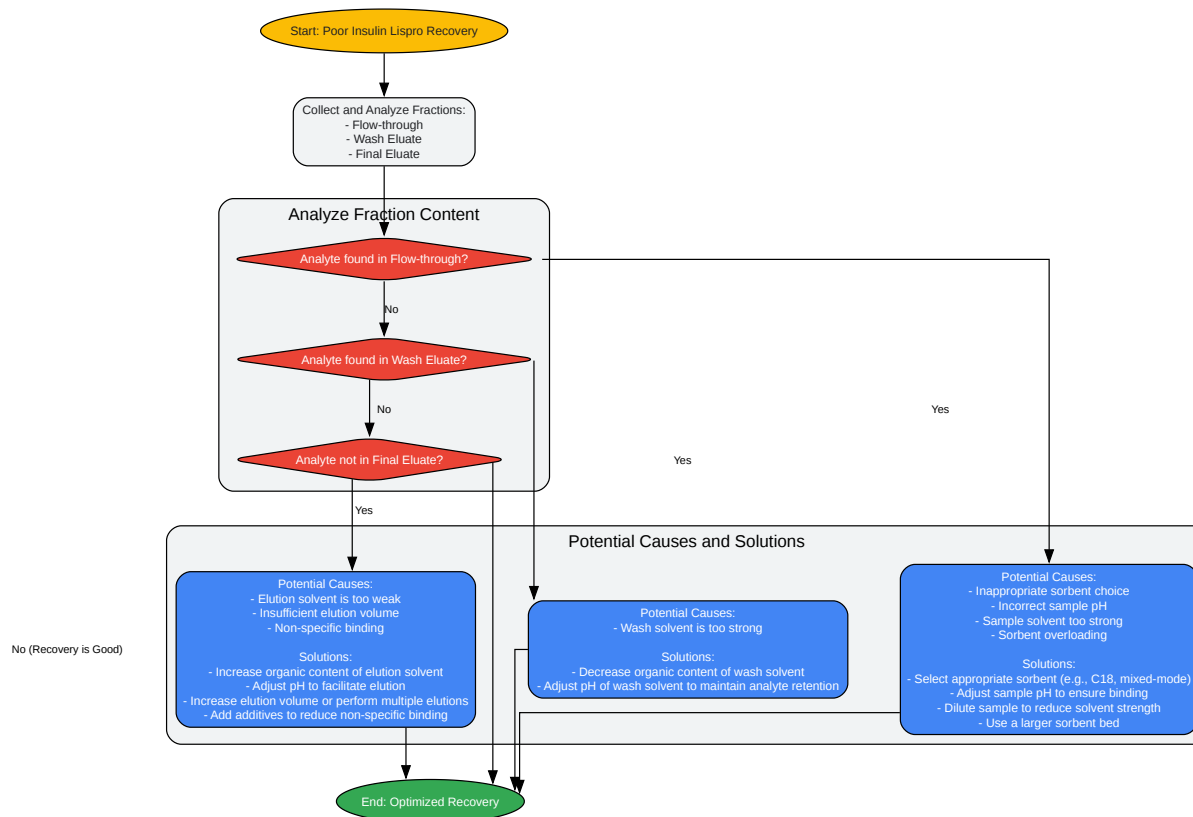
Low and variable recovery of **insulin lispro** during solid-phase extraction (SPE) can be attributed to several factors throughout the extraction process. A systematic approach to troubleshooting is crucial for identifying and resolving the root cause.

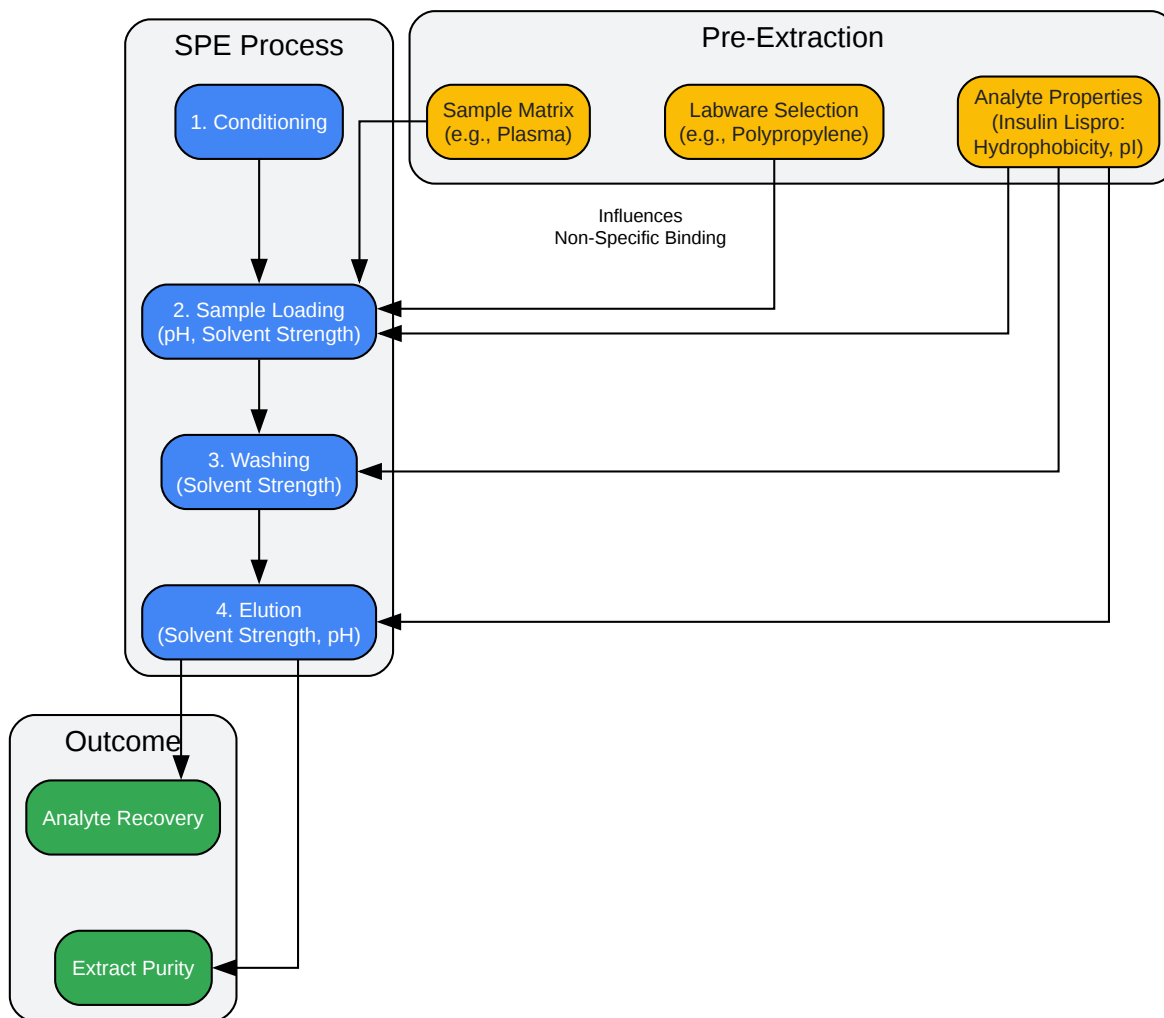
Initial Troubleshooting Steps:

The first step in diagnosing the problem is to determine at which stage of the SPE process the analyte is being lost. This can be achieved by collecting and analyzing the fractions from each step: the flow-through, the wash eluate, and the final elution fraction.

Troubleshooting Flowchart:

The following diagram outlines a logical workflow for troubleshooting poor **insulin lispro** recovery.





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